

Introduction: The Morpholine Scaffold as a Privileged Structure in Peptidomimetic Design

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Compound of Interest

Compound Name: 2-(2-Methylpyridin-4-yl)morpholine

CAS No.: 1211523-01-1

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The development of therapeutic peptides is often hampered by inherent limitations, including poor metabolic stability, low oral bioavailability, and conformational flexibility that can lead to reduced receptor affinity and selectivity.^[1] Peptidomimetics are a class of compounds designed to mimic the structure and function of natural peptides while overcoming these pharmacokinetic and pharmacodynamic hurdles.^{[2][3]} A key strategy in peptidomimetic design involves the incorporation of conformationally constrained scaffolds that orient key pharmacophoric groups in a biologically relevant three-dimensional space.^[2]

The morpholine ring is a "privileged scaffold" in medicinal chemistry, appearing in numerous FDA-approved drugs and clinical candidates.^{[4][5]} Its prevalence stems from a unique combination of properties: the sp³-rich, chair-like conformation restricts torsional freedom, while the ether oxygen and secondary amine provide opportunities for hydrogen bonding, improve aqueous solubility, and enhance cell permeability. These features make morpholine an exceptional building block for creating peptidomimetics with improved drug-like properties.^{[6][7]}

This guide introduces a novel heterocyclic building block, **2-(2-Methylpyridin-4-yl)morpholine**, for application in advanced peptidomimetic design. This scaffold combines the conformational benefits of the morpholine core with the unique electronic and steric properties of a 2-

methylpyridine substituent. The pyridine nitrogen can act as a hydrogen bond acceptor or a basic center for salt-bridge formation, while the aromatic ring can engage in π -stacking interactions with target proteins. The methyl group provides a steric handle to probe specific binding pockets. This document provides a comprehensive, technically grounded framework for the synthesis of this scaffold, its incorporation into peptide sequences, and the subsequent characterization and biological evaluation of the resulting peptidomimetics.

Part I: Synthesis and Characterization of the Core Scaffold

A robust and scalable synthesis of the core building block is the foundational step for its use in library development and peptidomimetic assembly. The following proposed synthesis is based on established methodologies for the formation of substituted morpholine rings.[8]

Proposed Synthetic Workflow

The synthesis begins with commercially available starting materials and proceeds through a reductive amination followed by an intramolecular cyclization.

Fig 1. Proposed synthetic pathway for 2-(2-Methylpyridin-4-yl)morpholine.



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Caption: Fig 1. Proposed synthetic pathway for **2-(2-Methylpyridin-4-yl)morpholine**.

Experimental Protocol: Synthesis of 2-(2-Methylpyridin-4-yl)morpholine

Step 1: Reductive Amination

- Dissolve 2-methyl-4-formylpyridine (1.0 eq) and 2-amino-2-(2-hydroxyethyl)-1,3-propanediol (1.1 eq) in methanol (0.5 M).
- Stir the mixture at room temperature for 2-4 hours to allow for imine formation. Monitor by TLC.
- Cool the reaction mixture to 0 °C in an ice bath.
- Add sodium borohydride (NaBH_4 , 1.5 eq) portion-wise over 30 minutes, ensuring the temperature remains below 10 °C.
- Allow the reaction to warm to room temperature and stir for 12-16 hours.
- Quench the reaction by the slow addition of water.
- Concentrate the mixture under reduced pressure and extract the aqueous residue with ethyl acetate (3x).
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate to yield the crude secondary amine product.

Step 2: Cyclization and Deprotection

- Dissolve the crude amine from Step 1 in pyridine (0.5 M) and cool to 0 °C.
- Add p-toluenesulfonyl chloride (TsCl , 1.2 eq) portion-wise. Stir at room temperature for 6-8 hours.
- Pour the reaction mixture into water and extract with dichloromethane (DCM).
- Wash the combined organic layers with 1 M HCl , saturated NaHCO_3 , and brine. Dry over anhydrous sodium sulfate and concentrate.

- Dissolve the crude tosylated intermediate in anhydrous tetrahydrofuran (THF, 0.2 M) and cool to 0 °C.
- Add sodium hydride (NaH, 60% dispersion in mineral oil, 2.5 eq) portion-wise.
- Heat the mixture to reflux for 4-6 hours until TLC indicates the consumption of the starting material.
- Cool to 0 °C and carefully quench with methanol, followed by water.
- Extract with ethyl acetate, dry the combined organic layers, and concentrate.
- Purify the tosyl-protected morpholine by column chromatography (silica gel, hexanes/ethyl acetate gradient).
- To the purified intermediate, add a solution of 33% HBr in acetic acid and heat to 80-90 °C for 8-12 hours to effect detosylation.
- Cool the reaction, dilute with water, and basify with solid NaOH to pH > 12.
- Extract the final product with DCM, dry the organic layers, and concentrate under reduced pressure to yield **2-(2-Methylpyridin-4-yl)morpholine**.

Structural Characterization

The identity and purity of the final compound must be rigorously confirmed before its use as a building block.

Technique	Purpose	Expected Observations
^1H & ^{13}C NMR	Structural Elucidation	Signals corresponding to the morpholine ring protons, the methyl group, and the pyridine ring protons with appropriate chemical shifts and coupling constants.
High-Resolution Mass Spectrometry (HRMS)	Molecular Formula Confirmation	Accurate mass measurement matching the calculated molecular weight of $\text{C}_{10}\text{H}_{14}\text{N}_2\text{O}$.
FT-IR Spectroscopy	Functional Group Analysis	Presence of C-O-C ether stretch, N-H stretch (secondary amine), and C=N/C=C stretches from the pyridine ring.
RP-HPLC	Purity Assessment	A single major peak indicating >95% purity.

Part II: Integration into Peptidomimetics via Solid-Phase Peptide Synthesis (SPPS)

With the scaffold in hand, it can be incorporated into a peptide sequence using standard Fmoc-based Solid-Phase Peptide Synthesis (SPPS). This requires N-terminal protection of the morpholine's secondary amine.

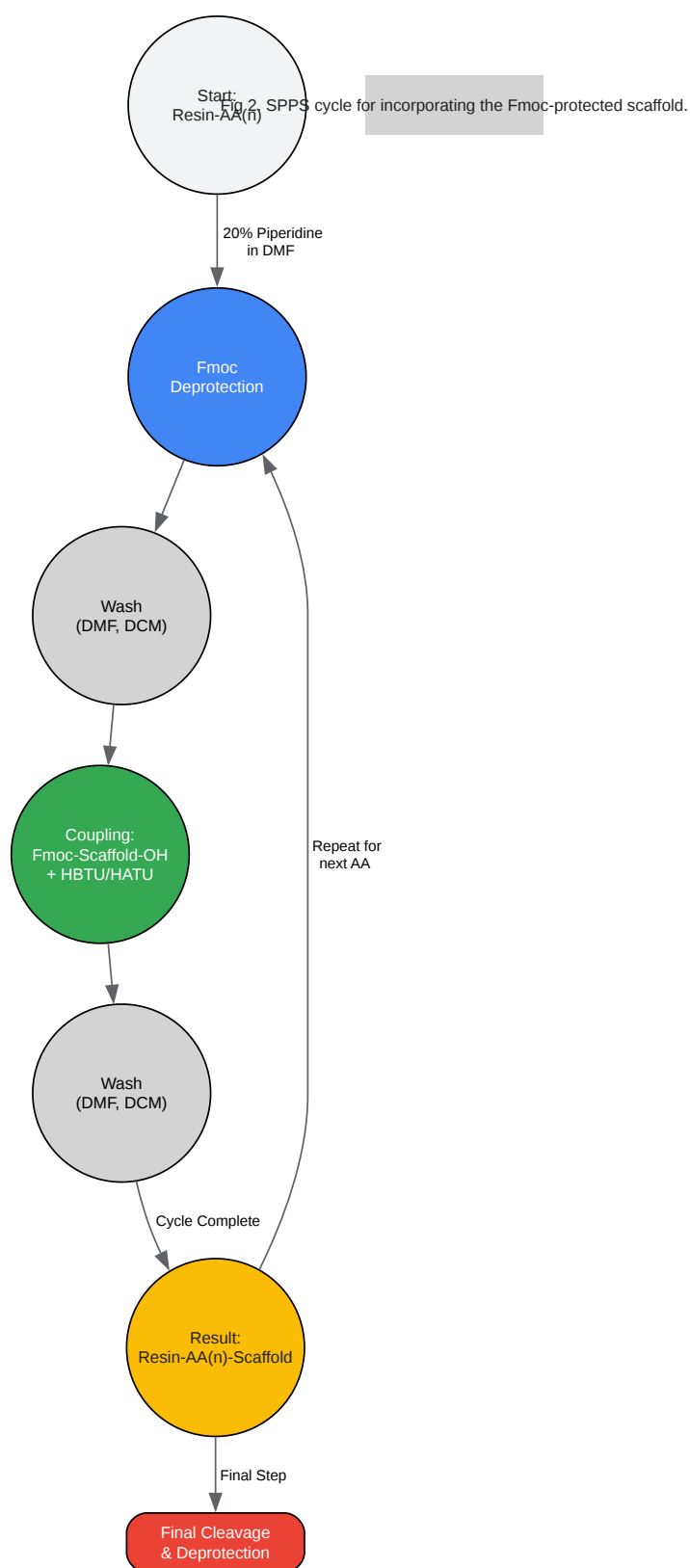
Protocol: Fmoc-Protection of the Scaffold

- Dissolve **2-(2-Methylpyridin-4-yl)morpholine** (1.0 eq) in a 1:1 mixture of 1,4-dioxane and water.
- Add sodium bicarbonate (NaHCO_3 , 2.5 eq).
- Add a solution of Fmoc-OSu (1.1 eq) in 1,4-dioxane dropwise at room temperature.

- Stir the mixture for 12-16 hours.
- Acidify the reaction to pH ~3 with 1 M HCl and extract with ethyl acetate.
- Wash the organic layer with water and brine, dry over anhydrous sodium sulfate, and concentrate.
- Purify the resulting Fmoc-protected scaffold by flash chromatography to yield a solid suitable for SPPS.

SPPS Workflow Incorporating the Novel Scaffold

The following diagram outlines a typical cycle for incorporating the Fmoc-protected scaffold into a growing peptide chain on a solid support (e.g., Rink Amide resin).



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Caption: Fig 2. SPPS cycle for incorporating the Fmoc-protected scaffold.

Protocol: Automated Solid-Phase Peptide Synthesis

This protocol assumes a standard automated peptide synthesizer.

- **Resin Loading & Swelling:** Place the appropriate resin (e.g., Rink Amide for C-terminal amides) in the reaction vessel. Swell in dimethylformamide (DMF) for 30 minutes.
- **Fmoc Deprotection:** Treat the resin with 20% piperidine in DMF (2 x 10 min).
- **Washing:** Wash the resin thoroughly with DMF (5x) and DCM (3x).
- **Scaffold Coupling:**
 - In a separate vial, pre-activate the Fmoc-protected **2-(2-Methylpyridin-4-yl)morpholine** (3.0 eq) with a coupling agent like HBTU (2.9 eq) and a base like DIPEA (6.0 eq) in DMF for 5 minutes.
 - Add the activated solution to the deprotected resin.
 - Allow the coupling reaction to proceed for 2-4 hours.
 - Monitor coupling completion using a Kaiser test (should be negative, indicating no free primary amines).
- **Washing:** Wash the resin with DMF (5x) and DCM (3x).
- **Chain Elongation:** Repeat steps 2-5 for each subsequent amino acid to be added to the peptide chain.
- **Final Deprotection:** Perform a final Fmoc deprotection (Step 2).
- **Cleavage and Global Deprotection:**
 - Wash the final peptide-resin with DCM and dry under vacuum.
 - Treat the resin with a cleavage cocktail (e.g., 95% Trifluoroacetic acid (TFA), 2.5% water, 2.5% triisopropylsilane (TIS)) for 2-3 hours at room temperature.^[9]
 - Filter to separate the resin and precipitate the crude peptide in cold diethyl ether.

- Centrifuge, decant the ether, and dry the crude peptide pellet.

Part III: Purification and Final Characterization

Crude peptidomimetics require purification to ensure that biological activity is attributable to the target compound.

- **Purification:** The primary method for purification is Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) using a C18 column with a water/acetonitrile gradient containing 0.1% TFA. Fractions corresponding to the major peak are collected, pooled, and lyophilized.
- **Final Characterization:** The identity and purity of the final peptidomimetic are confirmed using Liquid Chromatography-Mass Spectrometry (LC-MS) to verify the molecular weight and assess purity (>95%), and potentially High-Resolution Mass Spectrometry (HRMS) for exact mass confirmation.

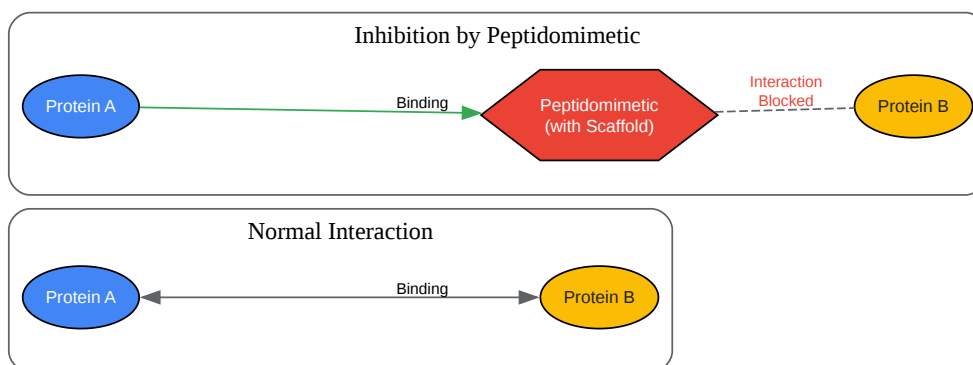
Part IV: Biological Evaluation and Assay Design

The inclusion of the **2-(2-Methylpyridin-4-yl)morpholine** scaffold is hypothesized to enable novel interactions with biological targets, particularly at protein-protein interfaces (PPIs).^[10] The pyridine moiety can serve as a key interaction point within a binding pocket.

Conceptual Application: Inhibition of a Protein-Protein Interaction

Many disease pathways are driven by aberrant PPIs. A peptidomimetic can be designed to mimic a key binding motif (e.g., an α -helix or β -turn) of one protein partner, thereby disrupting its interaction with the other.^[11] The novel scaffold can serve as a turn-inducer or a platform to present critical side chains.^{[12][13]}

Fig 3. Mechanism of PPI inhibition by a scaffold-based peptidomimetic.



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Caption: Fig 3. Mechanism of PPI inhibition by a scaffold-based peptidomimetic.

Protocol: Cell Proliferation (MTT) Assay

This assay measures the cytotoxic or anti-proliferative effects of the synthesized compounds on cancer cell lines.^[14]

- **Cell Seeding:** Seed cancer cells (e.g., HCT116, MDA-MB-231) in a 96-well plate at a density of 5,000-10,000 cells/well and incubate for 24 hours.
- **Compound Treatment:** Prepare serial dilutions of the purified peptidomimetic in culture medium. Add the compounds to the wells, including a vehicle control (e.g., DMSO) and a positive control (e.g., a known cytotoxic drug).
- **Incubation:** Incubate the plate for 72 hours at 37 °C, 5% CO₂.
- **MTT Addition:** Add MTT reagent (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) to each well and incubate for 4 hours. Viable cells will reduce the yellow MTT to purple formazan crystals.

- Solubilization: Add a solubilizing agent (e.g., DMSO or a specialized buffer) to dissolve the formazan crystals.
- Data Acquisition: Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle control. Plot the viability against the compound concentration and fit the data to a dose-response curve to determine the IC₅₀ value.

Data Presentation: Structure-Activity Relationship (SAR)

A key goal is to synthesize a small library of analogs to understand the structure-activity relationship (SAR).^[15] Data should be presented clearly to facilitate comparison.

Compound ID	Modification on Scaffold/Peptide	IC ₅₀ (μM) vs. HCT116	IC ₅₀ (μM) vs. MDA-MB-231
P-001	Parent Compound	15.2 ± 1.8	21.5 ± 2.5
P-002	Methyl on Pyridine -> H	45.8 ± 4.1	> 50
P-003	Peptide Sequence: X-Y-Z -> A-Y-Z	9.7 ± 0.9	12.3 ± 1.4
P-004	Peptide Sequence: X-Y-Z -> X-A-Z	25.1 ± 3.0	33.7 ± 4.1

Conclusion

The **2-(2-Methylpyridin-4-yl)morpholine** scaffold represents a promising and versatile building block for the rational design of next-generation peptidomimetics. Its unique combination of a conformationally rigid core and a functionally diverse pyridine substituent provides a powerful tool for probing complex biological targets like protein-protein interfaces. The protocols outlined in this guide offer a comprehensive roadmap—from chemical synthesis and peptide integration to biological evaluation—for researchers and drug development professionals seeking to leverage this novel scaffold to create therapeutics with enhanced potency, selectivity, and drug-like properties.

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